

# Solubility of H-DL-Cys.HCl in different solvents

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Compound of Interest		
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An In-depth Technical Guide to the Solubility of H-DL-Cys.HCI

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of DL-Cysteine Hydrochloride (H-DL-Cys.HCI). Understanding the solubility of this compound is critical for its application in research, particularly in areas such as cell culture, formulation development, and biochemical assays. This document outlines solubility data across various solvents, details experimental protocols for solubility determination, and provides a visual workflow for these procedures.

## **Solubility Data**

The solubility of **H-DL-Cys.HCI** is influenced by the solvent, pH, and temperature. The hydrochloride salt form generally enhances solubility in aqueous solutions compared to the free amino acid.[1][2]

## **Quantitative and Qualitative Solubility**

The following table summarizes the available solubility data for **H-DL-Cys.HCI** and its related forms in different solvents. It is important to note that "cysteine" can be sensitive to redox potential, and in neutral or slightly alkaline aqueous solutions, it can be oxidized by air to form cystine, which is less soluble.[3][4][5] For experiments requiring the reduced form, preparing solutions in an anaerobic chamber with deoxygenated water is recommended.[3]



Solvent	Form	Solubility	Notes
Water	DL-Cysteine HCI	Soluble[6][7][8]	DL-Cysteine hydrochloride monohydrate exhibits high solubility in water. [1]
L-Cysteine HCl Monohydrate	50 mg/mL[5][9]	Yields a clear, colorless solution.[5]	
L-Cysteine HCI Monohydrate	1 M at 20 °C	Yields a clear, colorless solution.[10]	
Ethanol	L-Cysteine HCI Monohydrate	~10 mg/mL[9]	The monohydrochlorides of basic amino acids can be insoluble in alcohol.[2]
L-Cysteine	Soluble[4][11]	_	
DL-Cysteine	Soluble[12]		
Acetone	L-Cysteine HCI Monohydrate	Insoluble[9]	
L-Cysteine / DL- Cysteine	Insoluble[4][12]		
DMSO	L-Cysteine	Insoluble[13]	Moisture-absorbing DMSO can reduce solubility.[13]
Aqueous HCl	L-Cystine	50 mg/mL in 1 M HCI[3]	Heat may be required.
L-Cystine Dihydrochloride	50 mg/mL in 2 M HCl	Heat may be required. [14]	
DL-Cysteine	25 mg/mL in 1 N HCI[12]		_



Acetic Acid	L-Cysteine / DL-	Freely Soluble /
	Cysteine	Soluble[4][12]

General Solubility Trend: A study on L-cysteine solubility in 12 different solvents showed the following trend, from lowest to highest solubility: acetonitrile < isobutanol < ethyl acetate  $\approx$  secbutanol < n-butanol < 1,4-dioxane < isopropanol < n-propanol < ethanol < methanol < acetone < water.[15][16]

Effect of pH: The pH of a solution is a critical factor. For cysteine, which has an isoelectric point (pI) of 5.1, solubility is lowest near this pH and increases significantly in more acidic (pH < 2) or alkaline (pH > 8) conditions.[9][14]

## **Experimental Protocols for Solubility Determination**

A precise and reproducible protocol is essential for determining the solubility of **H-DL-Cys.HCI**. The gravimetric method is a widely used and reliable technique for this purpose.[16][17]

### **Gravimetric Method**

This method involves preparing a saturated solution, separating the dissolved solute from the excess solid, and determining its mass.

#### Materials:

- H-DL-Cys.HCl powder
- Selected solvent(s)
- Sealed, temperature-controlled vessel (e.g., jacketed glass reactor or shaker bath)
- Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.2 μm PTFE)
- Analytical balance
- Drying oven or vacuum desiccator



#### Procedure:

- Preparation of Saturated Solution: Add an excess amount of H-DL-Cys.HCl powder to a known mass or volume of the chosen solvent in the sealed vessel. The presence of undissolved solid is necessary to ensure saturation.
- Equilibration: Stir the mixture vigorously at a constant, recorded temperature for a sufficient duration to ensure equilibrium is reached (e.g., 24-48 hours). Temperature control is crucial as solubility is temperature-dependent.[16]
- Phase Separation: Stop the agitation and allow the undissolved solid to settle. For fine suspensions, centrifugation can be used to facilitate clear separation of the solid and liquid phases.
- Sampling: Carefully withdraw a precise volume or mass of the clear supernatant. To avoid transferring any solid particles, it is best practice to use a syringe equipped with a filter.
- Solvent Evaporation: Place the collected supernatant in a pre-weighed container. Remove
  the solvent completely using an appropriate method, such as gentle heating in a drying oven
  or under vacuum. Ensure the temperature is low enough to prevent degradation of the
  compound.
- Mass Determination: Once the solvent is fully evaporated, weigh the container with the dry residue.
- Calculation: The solubility can be calculated based on the mass of the residue and the initial volume or mass of the supernatant sampled. The results are typically expressed in units such as g/100 mL, mg/mL, or mol/L.

### **Critical Considerations**

- Purity of Compound: Use a high-purity grade of H-DL-Cys.HCl, as impurities can affect solubility.
- Solvent Quality: Use high-purity, anhydrous solvents where applicable.

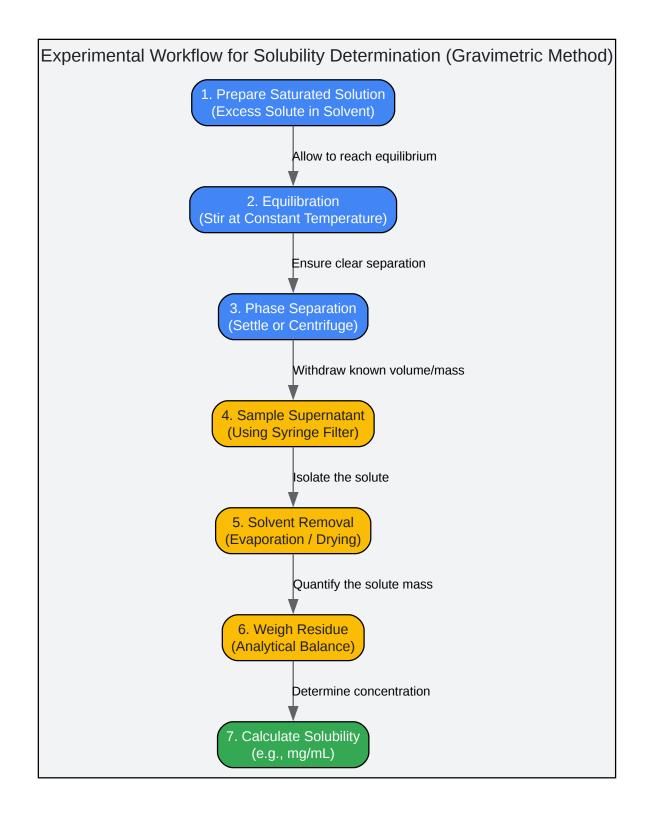


- Atmosphere: Due to the potential for oxidation, especially in aqueous solutions at neutral or basic pH, consider performing the experiment under an inert atmosphere like nitrogen or argon.[3]
- pH Measurement: For aqueous solutions, the final pH of the saturated solution should be measured and reported, as it significantly impacts the solubility of amino acids.[9]

### **Visualized Workflow**

The following diagram illustrates the logical steps of the gravimetric method for determining solubility.





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Caption: Workflow for the gravimetric determination of solubility.



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